

1-NBX dosage and administration guidelines

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Compound of Interest

Compound Name: 1-NBX

Cat. No.: B12369378

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Application Notes and Protocols for 1-NBX

Note to Researchers, Scientists, and Drug Development Professionals: Sufficient public information is not available to provide comprehensive dosage and administration guidelines for the research compound **1-NBX**. The following information is based on the limited data accessible.

Compound Information

1-NBX is identified as a potent and selective adenosine A1 receptor (A1R) ligand.^[1] Its primary known characteristic is its high affinity for the A1R, with a reported K_i (inhibition constant) of 2.6 nM.^[1] The compound demonstrates lower affinity for the adenosine A2A receptor, with a K_i of 164 nM, indicating its selectivity.^[1]

Table 1: Receptor Binding Affinity of **1-NBX**^[1]

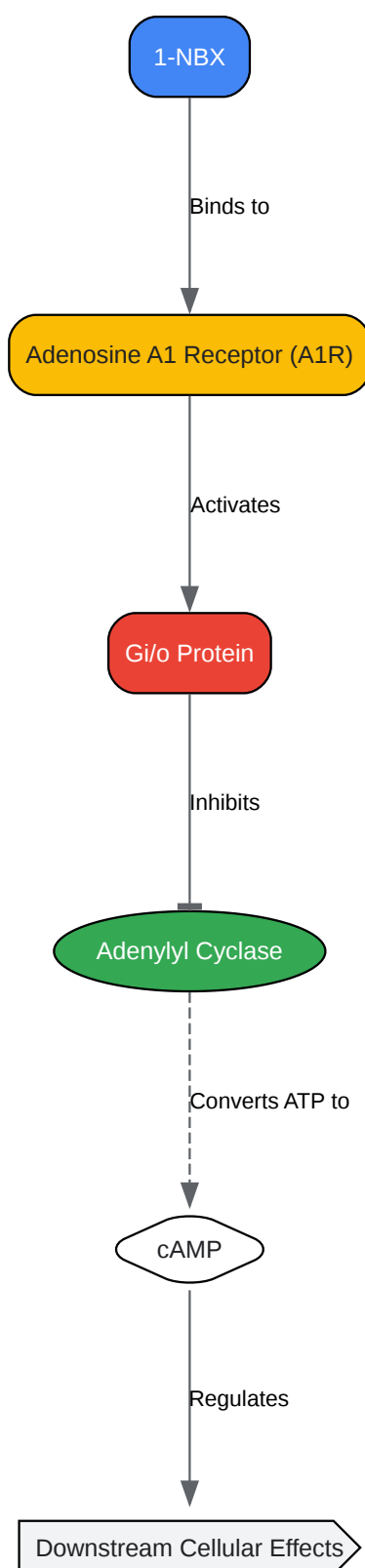
Receptor	K_i (nM)
Adenosine A1 Receptor (A1R)	2.6
Adenosine A2A Receptor	164

Mechanism of Action

The primary mechanism of action for **1-NBX** is presumed to be its function as an A1R ligand.^[1] Adenosine receptors are a class of G protein-coupled receptors involved in various

physiological processes. As a selective A1R ligand, **1-NBX** is expected to modulate the signaling pathways associated with this receptor. The specific nature of its interaction (e.g., agonist, antagonist, or allosteric modulator) is not detailed in the available information.

Diagram 1: Hypothesized Signaling Pathway of **1-NBX** via A1R



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Caption: Hypothesized **1-NBX** signaling via the A1 receptor.

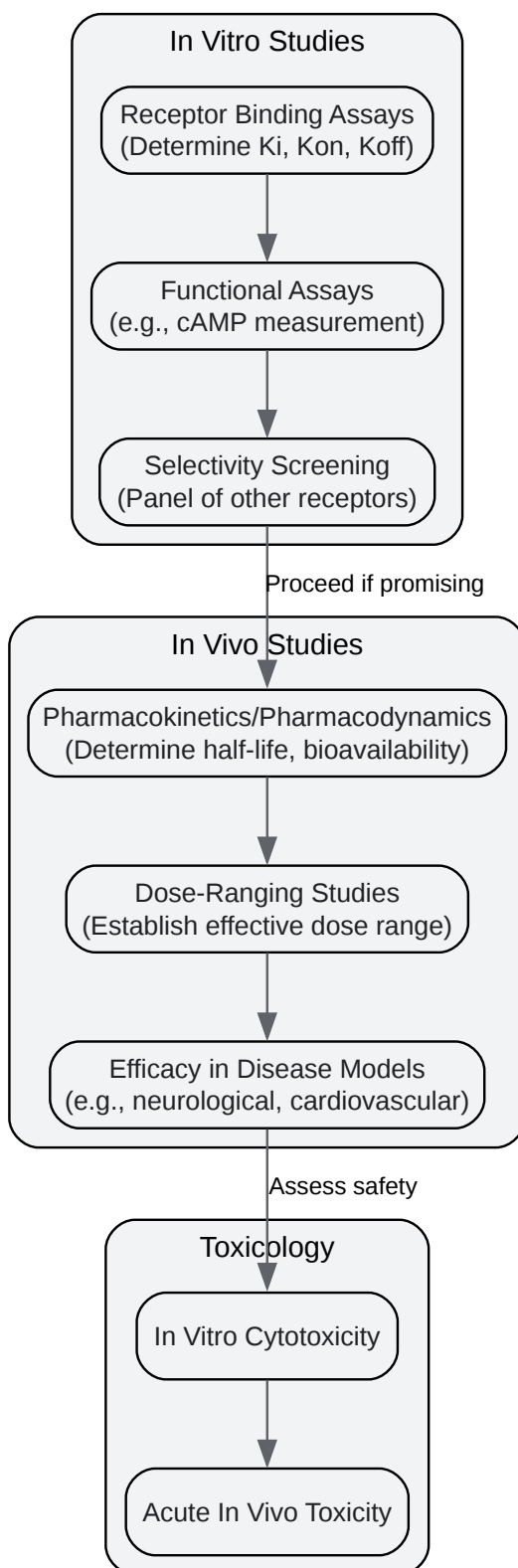
Dosage and Administration

There is no publicly available information regarding the dosage and administration of **1-NBX** in any experimental model, either in vitro or in vivo.

Experimental Protocols

Detailed experimental protocols for the use of **1-NBX** are not available in the public domain. For researchers interested in studying this compound, standard protocols for characterizing a novel ligand would need to be adapted. The following are general experimental workflows that could be considered.

Diagram 2: General Experimental Workflow for **1-NBX** Characterization



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Caption: A general workflow for characterizing a novel compound like **1-NBX**.

Disclaimer: The information provided is for research purposes only. The absence of comprehensive data necessitates that any investigation into **1-NBX** be conducted with extreme caution, starting with fundamental in vitro characterization before proceeding to any in vivo studies. All experiments should be designed and conducted in accordance with established ethical and scientific guidelines.

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References

- 1. medchemexpress.com [medchemexpress.com]
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